

Technical Guide: Physical Characteristics of 1-(3-Bromophenyl)cyclopropanecarbonitrile

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Compound of Interest

Compound Name: 1-(3-Bromophenyl)cyclopropanecarbonitrile

Cat. No.: B182235

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Abstract

This technical guide addresses the physical characteristics of the compound **1-(3-Bromophenyl)cyclopropanecarbonitrile** (CAS No. 124276-83-1). As a specialized chemical intermediate, understanding its physical properties is crucial for its application in research and development, particularly in medicinal chemistry and materials science. This document compiles the known foundational data for this compound. Due to a lack of publicly available experimental data for properties such as melting point, boiling point, and solubility, this guide provides detailed, standardized experimental protocols that enable researchers to determine these values. These methodologies are presented to ensure accurate and reproducible characterization of the compound.

Introduction

1-(3-Bromophenyl)cyclopropanecarbonitrile is a substituted aromatic compound featuring a cyclopropane ring and a nitrile group. This unique combination of functional groups makes it a valuable building block in organic synthesis. The presence of the bromophenyl moiety allows for further functionalization via cross-coupling reactions, while the cyclopropanecarbonitrile group can participate in a variety of chemical transformations. Accurate knowledge of its physical properties is a prerequisite for its effective use in designing synthetic routes, developing purification strategies, and formulating products.

This document serves as a core reference for laboratory professionals. It centralizes the known identifying information and provides actionable protocols for the experimental determination of its key physical characteristics.

Core Compound Data

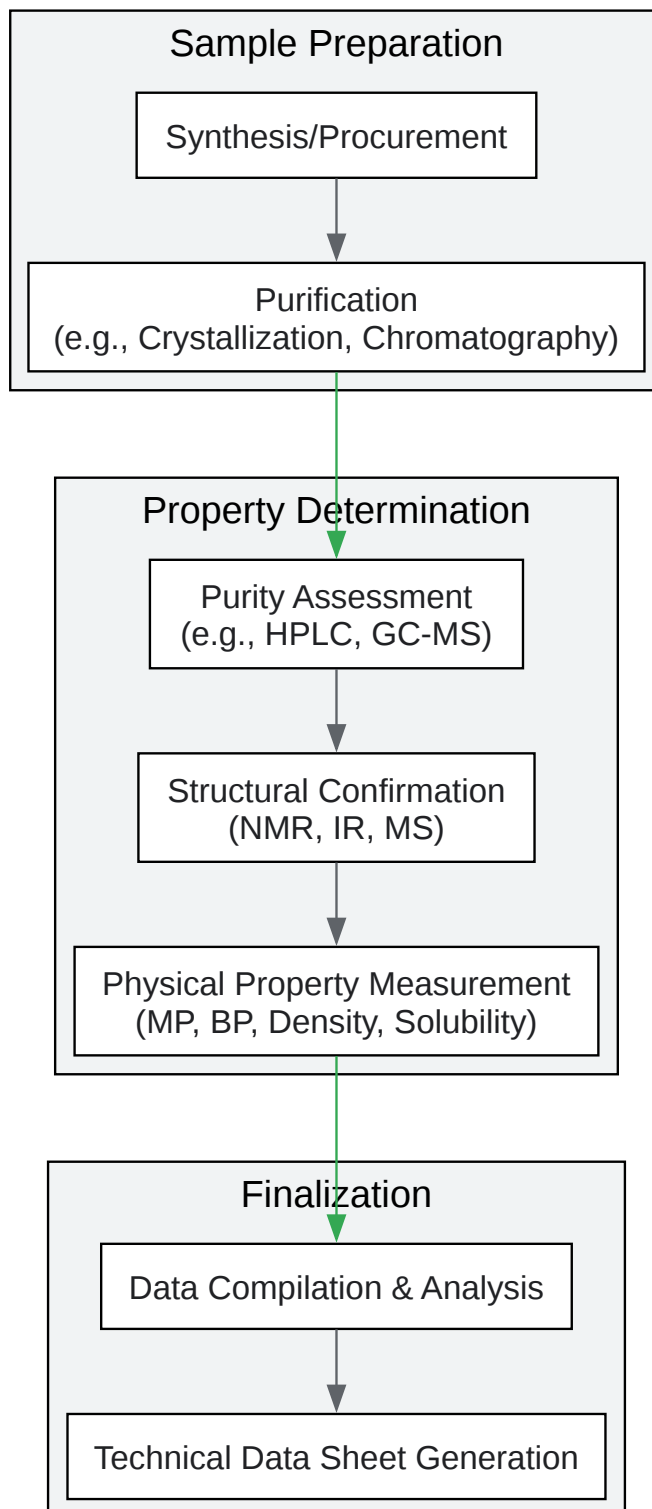
The fundamental identifying information for **1-(3-Bromophenyl)cyclopropanecarbonitrile** has been compiled from chemical supplier databases. At the time of this publication, specific experimental values for thermal and physical properties were not found in the surveyed literature.

Identifier / Property	Value	Source
IUPAC Name	1-(3-bromophenyl)cyclopropanecarbonitrile	-
CAS Number	124276-83-1	[1]
Molecular Formula	C ₁₀ H ₈ BrN	[1]
Molecular Weight	222.08 g/mol	[1]
Physical Appearance	Not reported	-
Melting Point	Not reported	-
Boiling Point	Not reported	-
Density	Not reported	-
Solubility	Not reported	-

Workflow for Physical Characterization

The following diagram outlines the logical workflow for the comprehensive physical and structural characterization of a chemical sample such as **1-(3-Bromophenyl)cyclopropanecarbonitrile**.

Workflow for Chemical Compound Characterization



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Caption: Logical workflow for compound characterization.

Experimental Protocols

The following sections detail the standard methodologies for determining the primary physical properties of a solid organic compound like **1-(3-Bromophenyl)cyclopropanecarbonitrile**.

Determination of Melting Point

Objective: To determine the temperature range over which the solid compound transitions to a liquid. A narrow melting range is indicative of high purity.

Apparatus:

- Capillary melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle
- Capillary tubes (sealed at one end)
- Calibrated thermometer or digital temperature probe

Procedure:

- **Sample Preparation:** Ensure the compound is completely dry. Grind a small amount (10-20 mg) of the crystalline solid into a fine powder using a mortar and pestle.
- **Capillary Loading:** Tap the open end of a capillary tube into the powder to pack a small amount of the sample into the tube. Invert the tube and tap it gently on a hard surface to cause the powder to fall to the sealed end. Repeat until a packed column of 2-3 mm in height is achieved.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer or probe is correctly positioned.
- **Measurement (Rapid Scan):** Heat the apparatus rapidly to determine an approximate melting range. Observe the sample and note the temperature at which melting begins and the temperature at which the sample is completely liquid.

- **Measurement (Slow Scan):** Allow the apparatus to cool. Prepare a new capillary tube. Heat the apparatus quickly to about 20°C below the approximate melting point found in the rapid scan. Then, decrease the heating rate to 1-2°C per minute.
- **Data Recording:** Carefully record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the last crystal melts (T_2). The melting point is reported as the range $T_1 - T_2$.

Determination of Boiling Point (Micro Scale)

Objective: To determine the boiling point of the compound if it is a high-melting solid or to check for decomposition at elevated temperatures. This method is suitable for small sample quantities.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- High-temperature oil bath or heating block
- Thermometer
- Apparatus for securing the assembly (clamp, stand)

Procedure:

- **Sample Preparation:** Place a small amount of the compound (enough to create a 3-4 cm column of liquid when melted) into the small test tube.
- **Assembly:** Attach the test tube to a thermometer with a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Capillary Insertion:** Place a capillary tube, sealed end up, into the test tube.
- **Heating:** Immerse the assembly in a heating bath. Heat the bath gradually. As the temperature rises, air will slowly exit the inverted capillary tube.

- **Observation:** The boiling point is reached when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- **Data Recording:** Record the temperature when the rapid bubble stream is observed. Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is the micro boiling point.

Determination of Solubility

Objective: To qualitatively assess the solubility of the compound in a range of common laboratory solvents.

Apparatus:

- Small test tubes or vials
- Graduated pipette or spatula
- Vortex mixer (optional)
- A range of solvents (e.g., Water, Ethanol, Methanol, Acetone, Dichloromethane, Toluene, Hexane)

Procedure:

- **Sample Preparation:** Add approximately 10-20 mg of the compound to a series of labeled test tubes, one for each solvent to be tested.
- **Solvent Addition:** Add the first solvent (e.g., Water) dropwise, up to a volume of 1 mL. After each addition of a few drops, agitate the tube (e.g., by flicking or using a vortex mixer) for 10-20 seconds.
- **Observation:** Observe the sample after each agitation. Note whether the solid dissolves completely, partially, or not at all.
- **Classification:**

- Soluble: The entire solid dissolves to form a clear solution.
- Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
- Insoluble: No discernible amount of the solid dissolves.
- Repeat: Repeat steps 2-4 for each solvent in the series. Record all observations systematically in a table.

Disclaimer: This document is intended for informational purposes for trained research professionals. All laboratory work should be conducted with appropriate safety precautions, including the use of personal protective equipment and adherence to institutional safety guidelines. The protocols described are standard methods and may require optimization based on the specific sample and available equipment.

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References

- 1. 1-(4-Bromophenyl)Cyclopropanecarbonitrile | C₁₀H₈BrN | CID 2795273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of 1-(3-Bromophenyl)cyclopropanecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182235#physical-characteristics-of-1-3-bromophenyl-cyclopropanecarbonitrile]

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